Application of AM841 in Cannabinoid Receptor Research

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Compound of Interest

Compound Name: *AM841*

Cat. No.: *B10778985*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction:

AM841 is a potent, high-affinity, covalent agonist for the cannabinoid receptor 1 (CB1).[1] Its unique characteristic is the presence of an isothiocyanate group, which allows it to form an irreversible covalent bond with a specific cysteine residue within the sixth transmembrane helix of the CB1 receptor.[2] This covalent interaction leads to a sustained activation of the receptor. **AM841** has been characterized as a peripherally restricted ligand, exhibiting minimal central nervous system effects, which makes it a valuable tool for investigating the peripheral actions of CB1 receptor activation, particularly in the gastrointestinal system.[1][3] This document provides detailed protocols for key in vitro assays to characterize the binding and functional activity of **AM841** on cannabinoid receptors.

Data Presentation

The following table summarizes the quantitative data for **AM841**'s interaction with cannabinoid receptors.

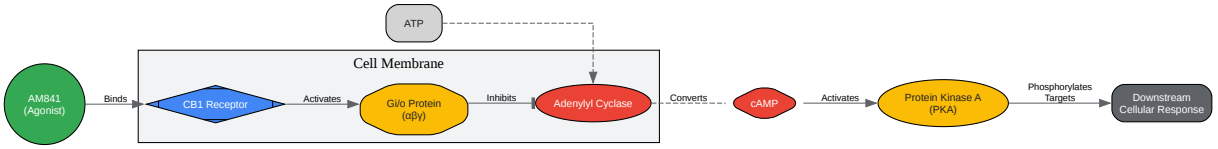
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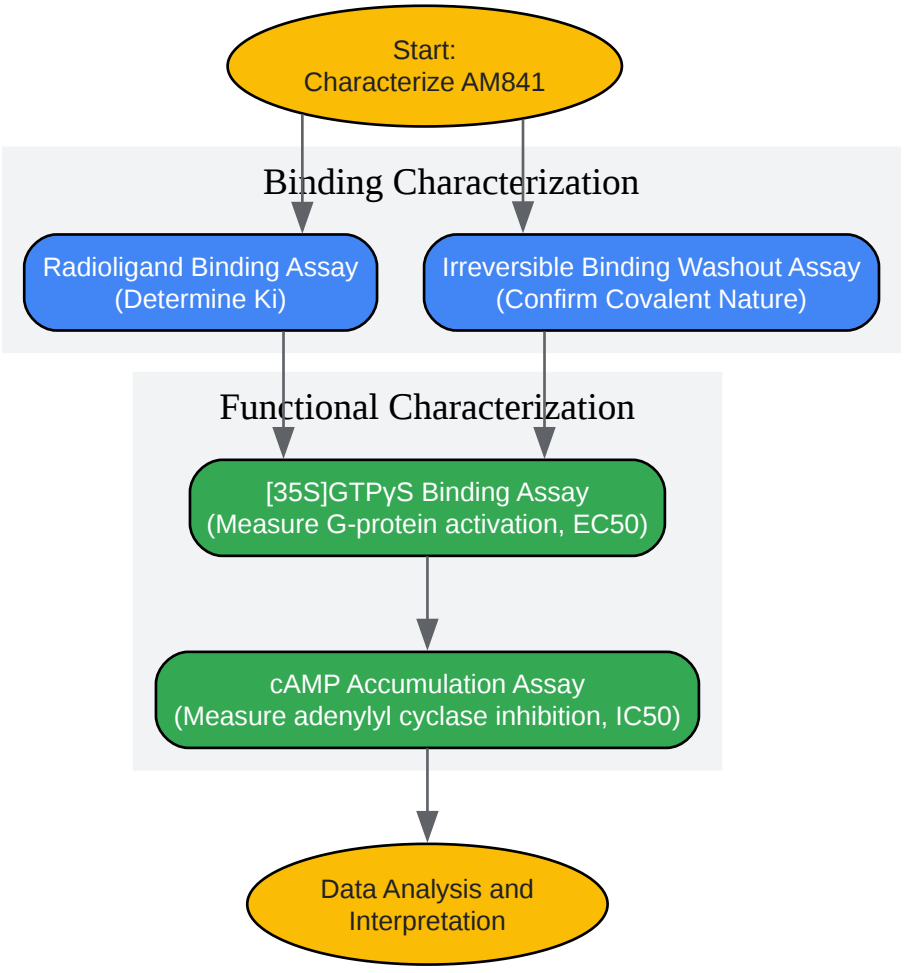
Parameter	Receptor	Value	Assay Type	Reference
Binding Affinity (Ki)	Human CB1	9 nM	Radioligand Displacement Assay	[1]
Functional Potency (EC50)	Rat Hippocampal Neurons (CB1)	6.8 nM	Inhibition of Excitatory Postsynaptic Currents (EPSCs)	
Functional Potency (IC50)	Human CB2	0.08 nM	Forskolin-stimulated cAMP accumulation	

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the canonical signaling pathway of the CB1 receptor upon agonist binding and the general experimental workflows for characterizing a cannabinoid ligand like **AM841**.

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References

- 1. researchgate.net [researchgate.net]
- 2. benchchem.com [benchchem.com]
- 3. AM841, a covalent cannabinoid ligand, powerfully slows gastrointestinal motility in normal and stressed mice in a peripherally restricted manner - PubMed [pubmed.ncbi.nlm.nih.gov]

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